

# Navigating OAT-2068: A Tale of Two Molecules

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## Compound of Interest

Compound Name: OAT-2068  
Cat. No.: B609702

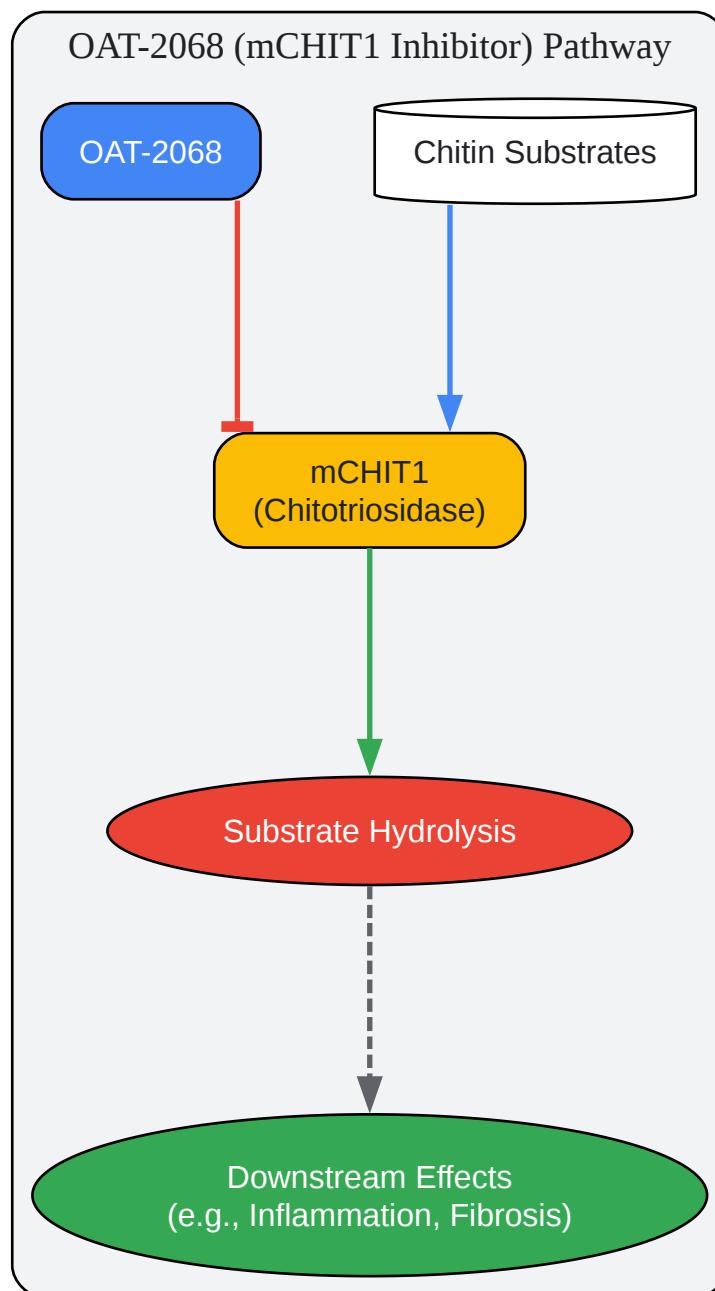
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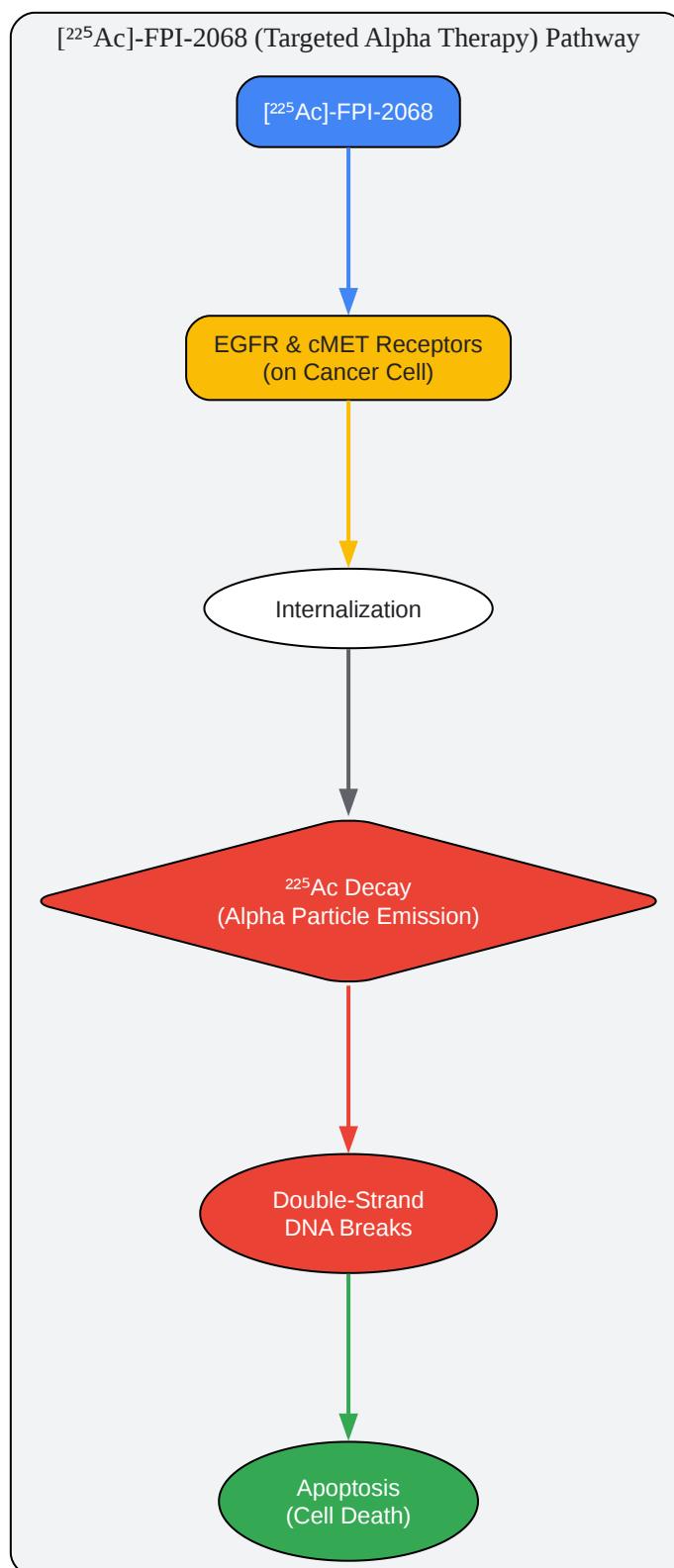
The designation "**OAT-2068**" refers to two distinct research compounds. To provide targeted support, it is crucial to first identify the specific molecule relevant to your work.

## Option 1: OAT-2068, the mCHIT1 Inhibitor

This small molecule is a selective and orally active inhibitor of mouse chitotriosidase (mCHIT1). It is a valuable tool for studying the role of CHIT1 in various biological systems and animal models of human diseases.

Mechanism of Action: **OAT-2068** functions by selectively inhibiting the enzymatic activity of mCHIT1.<sup>[1]</sup> Chitotriosidase is a chitinase that plays a role in the innate immune system and has been implicated in inflammatory and fibrotic diseases. By inhibiting mCHIT1, **OAT-2068** allows researchers to investigate the physiological and pathological consequences of reduced chitinase activity.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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